

# Application Note: Protocol for Using ALV2 in In-Vitro Cell Culture

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## Compound of Interest

Compound Name: ALV2

Cat. No.: B10827672

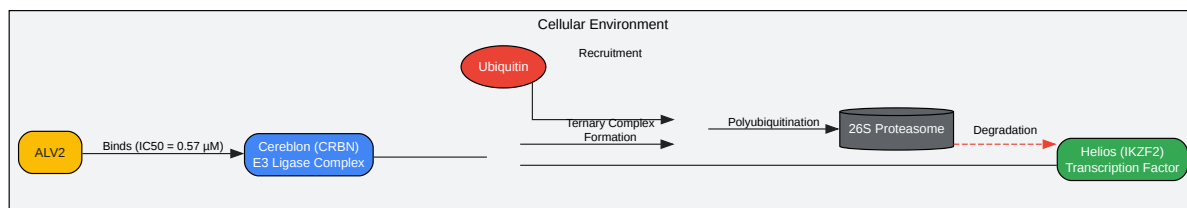
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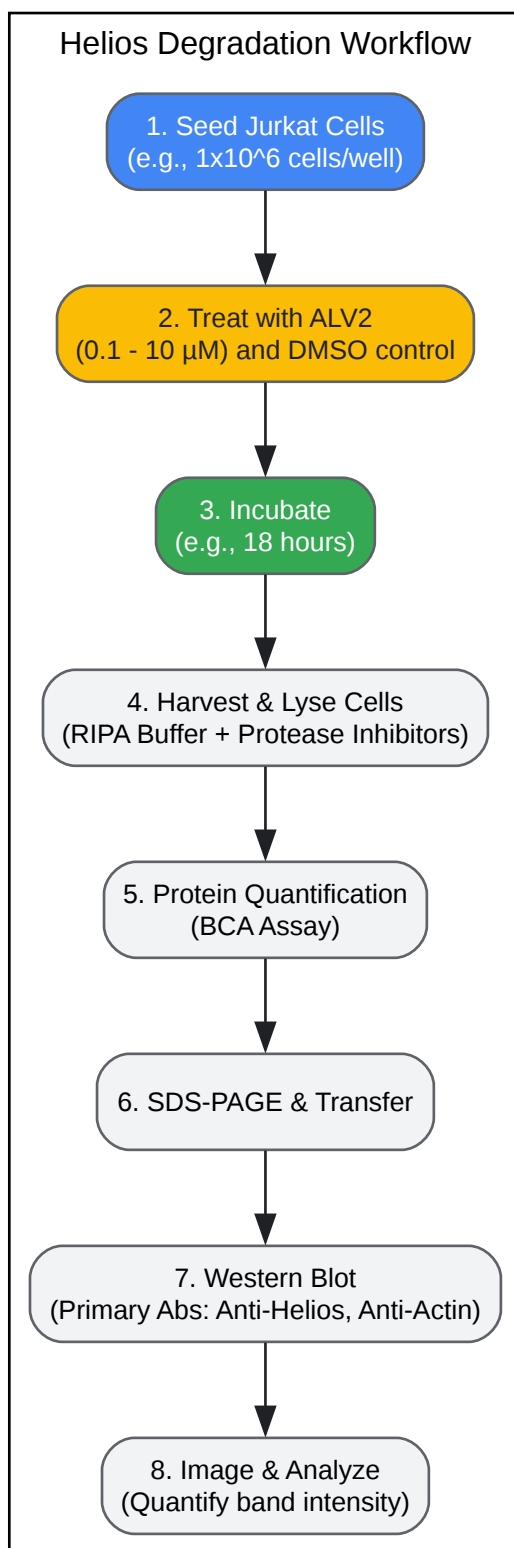
Audience: Researchers, scientists, and drug development professionals in immunology and oncology.

Introduction: **ALV2** is a potent and selective molecular glue degrader that targets Helios (IKZF2), a zinc-finger transcription factor.[1][2] Helios is critical for maintaining the stable, suppressive phenotype of regulatory T (Treg) cells, particularly within the inflammatory tumor microenvironment.[1][2] **ALV2** functions by binding to the E3 ubiquitin ligase substrate receptor Cereblon (CRBN), which then recruits Helios for ubiquitination and subsequent proteasomal degradation.[1] By destabilizing Treg cells, **ALV2** presents a promising therapeutic strategy to enhance anti-tumor immunity. This document provides detailed protocols for utilizing **ALV2** in in-vitro cell culture to study Helios degradation and its functional consequences.

## Mechanism of Action

**ALV2** acts as a "molecular glue" to induce the proximity of Helios and the E3 ubiquitin ligase component, Cereblon (CRBN). This induced proximity leads to the polyubiquitination of Helios, marking it for degradation by the 26S proteasome. The degradation of Helios can disrupt the immunosuppressive function of Treg cells.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
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